

3-(Benzyloxy)-2-hydroxypropanoic acid MSDS and safety data sheet

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(Benzyloxy)-2-hydroxypropanoic acid

CAS No.: 374936-90-0

Cat. No.: B3021872

[Get Quote](#)

Title: Advanced Safety and Handling Whitepaper: (2R)-3-(Benzyloxy)-2-hydroxypropanoic Acid in Synthetic Workflows

Executive Summary

In modern drug development and advanced organic synthesis, (2R)-3-(benzyloxy)-2-hydroxypropanoic acid (CAS: 130111-08-9) serves as a critical chiral building block. It is frequently utilized as a precursor for 2-oxopiperazine derivatives[1] and as an essential intermediate in the synthesis of gadolinium-based MRI contrast agents[2]. However, the presence of an

-hydroxy acid motif paired with a benzyl ether linkage demands rigorous handling protocols. This whitepaper translates standard Material Safety Data Sheet (MSDS) information into a mechanistic, self-validating technical guide designed for senior researchers and process chemists.

Physicochemical Profiling & Structural Causality

Understanding the physicochemical nature of a compound is the first step in predicting its behavior in both biological systems (toxicity) and chemical reactors (synthesis). The molecule features a carboxylic acid group, which imparts its primary reactivity and hazard profile, while the benzyl ether provides lipophilicity and dictates its solubility profile.

Table 1: Quantitative Physicochemical Data

Parameter	Specification	Source / Validation
Chemical Name	(2R)-3-(benzyloxy)-2-hydroxypropanoic acid	IUPAC Standard[3]
CAS Number	130111-08-9	Registry[1]
Molecular Formula	C10H12O4	Stoichiometric Baseline[3]
Molecular Weight	196.2 g/mol	Mass Spectrometry Target[3]
Solubility	Chloroform, Dichloromethane (DCM), DMSO	Process Design[1]
Storage Conditions	2-8°C, protected from air and light	Prevents ether auto-oxidation[1]
Physical Form	Powder	Visual Inspection[1]

Causality Insight: The requirement to store the compound at 2-8°C and protect it from light[1] is not merely a suggestion; it is a chemical necessity. The benzylic position is susceptible to slow auto-oxidation in the presence of atmospheric oxygen and UV light, which can lead to the cleavage of the ether bond and the generation of benzaldehyde impurities, ultimately poisoning downstream catalytic steps.

Mechanistic Toxicology & Hazard Identification

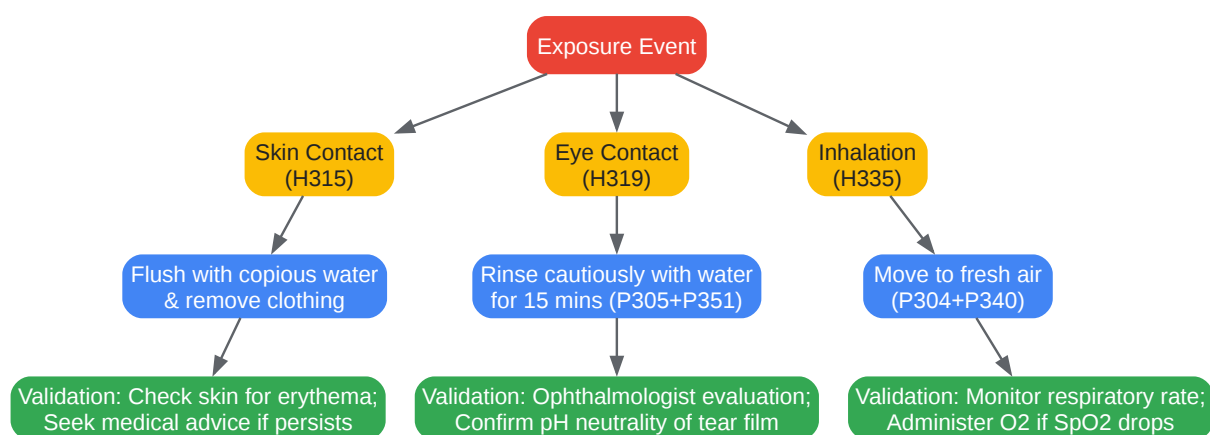
Standard MSDS documents list hazards without explaining the why. As application scientists, we must understand the mechanistic toxicology to design fail-safe handling environments. The compound is assigned the GHS07 (Exclamation mark) pictogram and the signal word Warning[3].

Table 2: Mechanistic Breakdown of GHS Hazard Codes

GHS Code	Hazard Statement	Mechanistic Causality
H302	Harmful if swallowed	Systemic absorption of the organic acid disrupts local gastrointestinal pH and cellular homeostasis[3].
H315	Causes skin irritation	The acidic proton denatures epidermal proteins upon prolonged contact, leading to localized erythema[3].
H319	Causes serious eye irritation	Rapid pH alteration in the highly aqueous environment of the cornea leads to immediate tissue damage and inflammation[3].
H335	May cause respiratory irritation	Inhalation of fine powder particulates causes localized acidification of the respiratory mucosa[3].

Self-Validating Emergency Response Workflow

To mitigate these hazards, laboratories must implement a response system where every action is followed by a validation step to ensure the hazard has been neutralized.



[Click to download full resolution via product page](#)

Caption: Hazard Mitigation and Self-Validating Emergency Response Workflow.

Experimental Protocol: Safe Handling & Esterification Synthesis

The following protocol details the safe handling of (2R)-3-(benzyloxy)-2-hydroxypropanoic acid and its application in a representative esterification reaction used during the synthesis of MRI contrast agents[2]. Every step includes a built-in validation check to ensure scientific integrity and operator safety.

Phase 1: Reagent Recovery and Preparation

During transport, the fine powder often adheres to the neck or cap of the vial, creating an inhalation hazard (H335) upon opening[1].

- Action: Before opening, take the vial out of its packaging and centrifuge at 200-500 RPM for 1 minute[1].
- Validation Check: Visually inspect the vial against a light source to confirm that 100% of the compound has fallen to the bottom.
- Action: Transfer the vial to a certified fume hood.
- Validation Check: Verify the fume hood face velocity is ≥ 100 fpm using the digital monitor before unsealing the cap.

Phase 2: Acid-Catalyzed Esterification

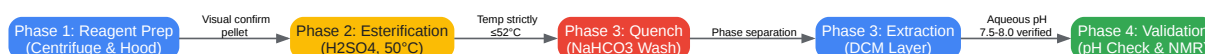
This step demonstrates the conversion of the carboxylic acid to an ester using phenylmethanol (benzyl alcohol), a critical intermediate step[2].

- Action: Dissolve 12 mmol of phenylmethanol in a reaction flask and add the (2R)-3-(benzyloxy)-2-hydroxypropanoic acid.
- Action: Treat the mixture with concentrated H₂SO₄ (54 μ L, 1.0 mmol) at room temperature[2].
- Action: Warm the reaction mixture to 50°C and stir overnight[2].

- Validation Check: Monitor the internal temperature using a calibrated PTFE-coated thermocouple. Ensure the temperature strictly remains between 48°C and 52°C. Exceeding 55°C risks unwanted cleavage of the benzylic ether.

Phase 3: Quench and Workup

- Action: Cool the reaction mixture to room temperature and dilute with Dichloromethane (DCM)[2].
- Action: Wash the organic layer with saturated aqueous NaHCO₃[2].
- Validation Check (Critical): Extract a 1 mL aliquot of the aqueous wash layer and test with pH paper. The pH must read between 7.5 and 8.0. If the pH is acidic, repeat the NaHCO₃ wash. This validates that all H₂SO₄ and unreacted starting material have been neutralized and removed, preventing degradation during concentration.
- Action: Concentrate the organic layer under reduced pressure[2].



[Click to download full resolution via product page](#)

Caption: Self-Validating Experimental Workflow for Esterification.

References

1.[1] Coompo Research Chemicals. "(R)-3-(Benzyloxy)-2-hydroxypropanoic Acid | 130111-08-9". Coompo. URL: 2.[3] Sigma-Aldrich. "(2R)-3-(benzyloxy)-2-hydroxypropanoic acid". Sigma-Aldrich. URL: 3.[2] European Patent Office. "NEW CONTRAST AGENT FOR USE IN MAGNETIC RESONANCE IMAGING - EP 4308551 B1". EPO. URL:

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. (R)-3-(Benzyloxy)-2-hydroxypropanoic Acid | 130111-08-9 - Coompo [coompo.com]
- 2. data.epo.org [data.epo.org]
- 3. (2R)-3-(benzyloxy)-2-hydroxypropanoic acid | 130111-08-9 [sigmaaldrich.com]
- To cite this document: BenchChem. [3-(Benzyloxy)-2-hydroxypropanoic acid MSDS and safety data sheet]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3021872/docs#3-benzyloxy-2-hydroxypropanoic-acid-msds-and-safety-data-sheet>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)